

Essential Safety and Handling Protocols for 2C-TFM-NBOMe

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Compound of Interest


Compound Name: 2C-TFM-NBOMe
CAS No.: 1027161-33-6
Cat. No.: B13446724

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Disclaimer: A specific Safety Data Sheet (SDS) for **2C-TFM-NBOMe** was not located. The following guidance is synthesized from information available for structurally similar NBOMe compounds and the parent compound 2C-TFM. It is imperative to treat **2C-TFM-NBOMe** as a potent and potentially hazardous substance and to handle it with extreme caution in a controlled laboratory setting. The information provided here is for research and development purposes and is not intended for human or veterinary use.

Quantitative Safety Data for Related NBOMe Compounds

The following table summarizes hazard information from the Safety Data Sheets of related NBOMe compounds. This data should be considered indicative of the potential hazards of **2C-TFM-NBOMe**.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)		Danger	H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled
Specific Target Organ Toxicity (Single Exposure)	स्वास्थ्य के लिए खतरा	Danger	H370: Causes damage to the central nervous system and visual organs
Skin Irritation	विस्मयादिबोधक चिह्न	Warning	H315: Causes skin irritation
Eye Irritation	विस्मयादिबोधक चिह्न	Warning	H319: Causes serious eye irritation
May cause drowsiness or dizziness	विस्मयादिबोधक चिह्न	Warning	H336: May cause drowsiness or dizziness

Personal Protective Equipment (PPE)

Due to the potent nature of NBOMe compounds, a comprehensive PPE strategy is mandatory to prevent accidental exposure.

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- **Skin Protection:**
 - **Gloves:** Chemically resistant gloves are essential. Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use and double-gloving is advised.

- Lab Coat: A flame-resistant lab coat should be worn over personal clothing.
- Full Body Protection: For larger quantities or procedures with a higher risk of splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: All work with **2C-TFM-NBOMe** must be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or if there is a risk of exceeding exposure limits, a properly fitted respirator with an appropriate cartridge is required.

Experimental Workflow for Safe Handling

The following diagram outlines the essential steps for safely handling **2C-TFM-NBOMe** in a laboratory setting.



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Safe handling workflow for potent compounds.

Operational and Disposal Plans

Operational Plan:

- Hazard Assessment: Before any work begins, conduct a thorough risk assessment specific to the planned experiment, considering the quantity of **2C-TFM-NBOMe** to be used and the procedures involved.
- Pre-Experiment Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood is functioning correctly (check airflow monitor).

- Assemble all required equipment and reagents within the fume hood to minimize movement in and out of the containment area.
- Have a spill kit readily accessible.
- Handling the Compound:
 - Perform all manipulations, including weighing and preparing solutions, within a certified chemical fume hood.
 - Use the smallest quantity of the substance necessary for the experiment.
 - Employ disposable equipment whenever possible to minimize cleaning and potential for contamination.
 - Avoid creating dust or aerosols. If handling a powder, use techniques that minimize dispersal.
- Post-Experiment Decontamination:
 - Thoroughly decontaminate all work surfaces with an appropriate solvent (e.g., ethanol, isopropanol) followed by a cleaning agent.
 - Decontaminate all non-disposable equipment used during the experiment.

Disposal Plan:

- Waste Segregation: All waste contaminated with **2C-TFM-NBOMe**, including gloves, disposable labware, and cleaning materials, must be segregated into a clearly labeled hazardous waste container.
- Waste Labeling: The hazardous waste container must be labeled with the full chemical name ("**2C-TFM-NBOMe**"), the approximate quantity, and the associated hazards (e.g., "Toxic").
- Disposal Procedures: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office. Do not dispose of **2C-TFM-NBOMe** down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

- To cite this document: BenchChem. [Essential Safety and Handling Protocols for 2C-TFM-NBOMe]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13446724/docs#essential-safety-and-handling-protocols-for-2c-tfm-nbome>]

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